

# Application Notes and Protocols for Ro 46-2005

## Stock Solution Preparation

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### Compound of Interest

Compound Name: Ro 46-2005

Cat. No.: B1680688

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These application notes provide detailed protocols for the preparation, storage, and handling of **Ro 46-2005** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. **Ro 46-2005** is a potent and selective non-peptide antagonist of endothelin receptors (ETA and ETB), making it a valuable tool in cardiovascular research and drug development.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physicochemical and Solubility Data

A summary of the key quantitative data for **Ro 46-2005** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	473.54 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>23</sub> H <sub>27</sub> N <sub>3</sub> O <sub>6</sub> S	
Appearance	White to off-white solid	
Solubility in DMSO	≥ 28 mg/mL; up to 100 mg/mL (211.18 mM)	
Purity	>98%	

## Experimental Protocols

### Materials and Equipment

- **Ro 46-2005** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### Preparation of a 10 mM Ro 46-2005 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Ro 46-2005** in DMSO. Adjust volumes as needed for different desired concentrations or volumes.

Calculation:

To prepare a 10 mM stock solution, the required mass of **Ro 46-2005** is calculated as follows:

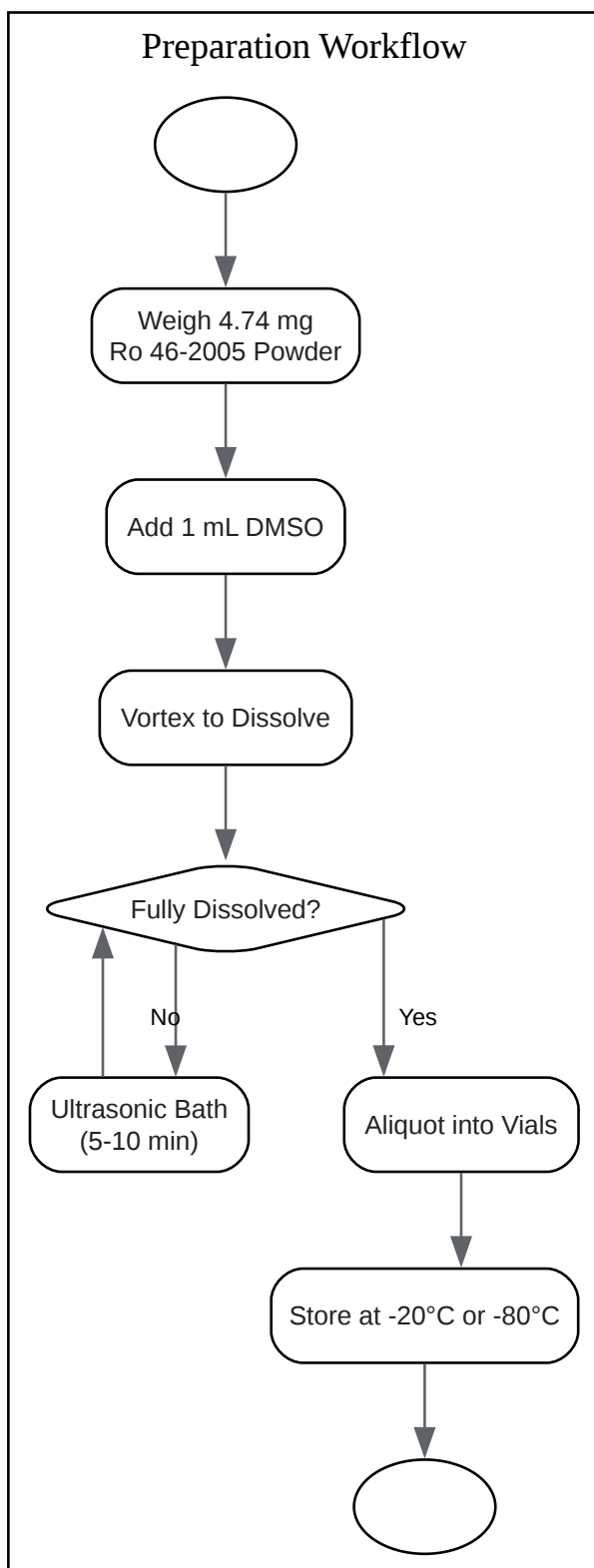
- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 473.54 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 4.7354 \text{ mg}$

Procedure:

- **Weighing:** Carefully weigh out 4.74 mg of **Ro 46-2005** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.

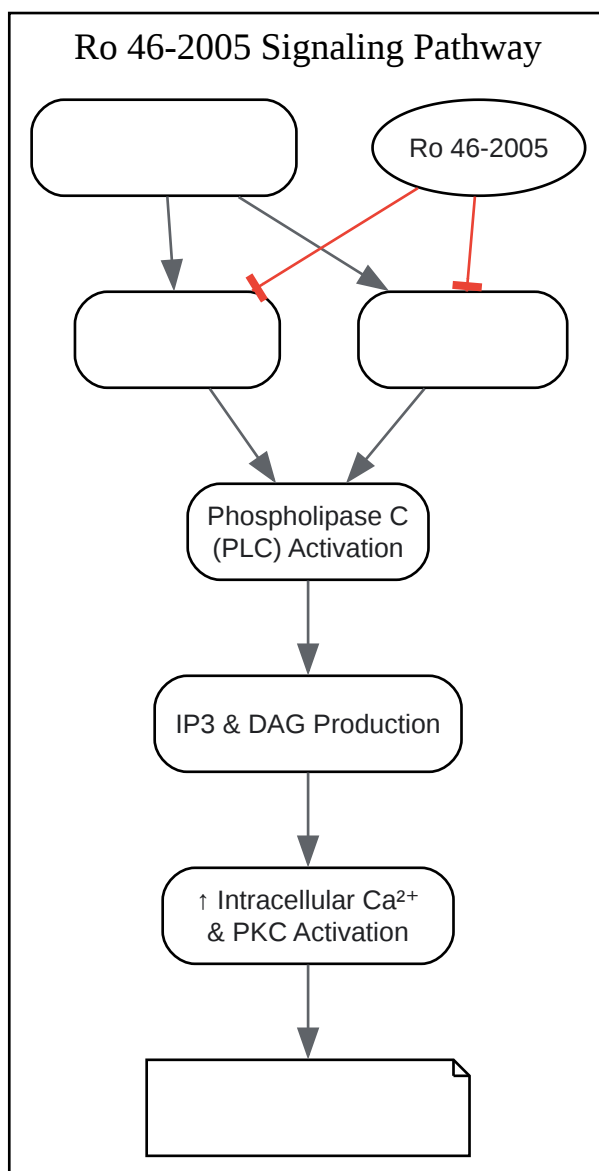
- **Solvent Addition:** Add 1 mL of anhydrous or newly opened DMSO to the tube containing the **Ro 46-2005** powder. The use of hygroscopic (water-absorbing) DMSO can significantly impact solubility.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.
- **Storage Conditions:** Store the aliquoted stock solution at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years). For solutions in DMSO, storage at -80°C for up to 6 months or -20°C for up to 1 month is also recommended. The solid powder can be stored at -20°C for up to 3 years.

## Visualizations



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Caption: Experimental workflow for preparing **Ro 46-2005** stock solution.



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Caption: Simplified signaling pathway of Endothelin-1 and the inhibitory action of **Ro 46-2005**.

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## References

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- 3. In vitro characterization of Ro 46-2005, a novel synthetic non-peptide endothelin antagonist of ETA and ETB receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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